

3-Hydroxy-2-methylbenzoic Acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-2-methylbenzoic Acid

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An In-depth Technical Guide to 3-Hydroxy-2-methylbenzoic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Hydroxy-2-methylbenzoic acid**, including its molecular weight and formula. It is intended for researchers, scientists, and professionals involved in drug development and organic synthesis. This document presents key quantitative data in a structured format, details a relevant experimental protocol, and includes a workflow diagram for its synthesis.

Core Properties of 3-Hydroxy-2-methylbenzoic Acid

3-Hydroxy-2-methylbenzoic acid, also known as 3,2-cresotic acid, is an aromatic organic compound. Its chemical structure consists of a benzoic acid core substituted with a hydroxyl group at the third position and a methyl group at the second position.

Molecular Formula: $C_8H_8O_3$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 152.15 g/mol [\[1\]](#)[\[2\]](#)

The key physicochemical properties of **3-Hydroxy-2-methylbenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	3-hydroxy-2-methylbenzoic acid	[1]
CAS Number	603-80-5	[2]
Appearance	White crystalline solid	[3]
Melting Point	143-148 °C	[3]
Boiling Point	336.6 °C at 760 mmHg	[3]
Density	1.3±0.1 g/cm ³	[3]
Solubility	Slightly soluble in DMSO and Methanol	

Experimental Protocols

A common method for the synthesis of **3-Hydroxy-2-methylbenzoic acid** involves the diazotization of 3-amino-2-methylbenzoic acid followed by hydrolysis.

Synthesis of **3-Hydroxy-2-methylbenzoic Acid** from 3-amino-2-methylbenzoic acid

This protocol outlines the conversion of an amino group to a hydroxyl group via a diazonium salt intermediate.

Materials:

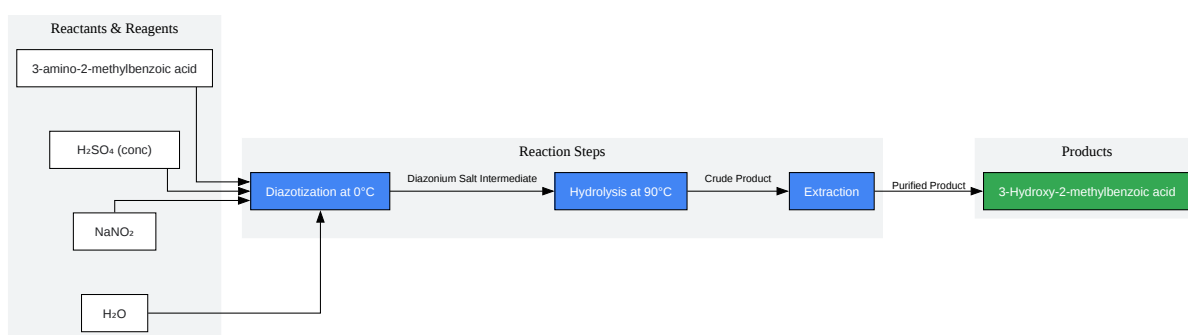
- 3-amino-2-methylbenzoic acid
- Concentrated sulfuric acid (H₂SO₄)
- Sodium nitrite (NaNO₂)
- Ethyl acetate
- Water
- Ice

Procedure:

- A suspension of 0.54 g (3.3 mmol) of 3-amino-2-methylbenzoic acid is prepared in 5 mL of water containing 0.65 mL of concentrated sulfuric acid and cooled to 0°C in an ice bath.
- Solid sodium nitrite (0.25 g, 3.6 mmol) is added slowly to the cold suspension. The mixture is allowed to react for approximately 15 minutes.
- The reaction mixture is then poured into 20 mL of warm water that contains 4 mL of concentrated sulfuric acid.
- The solution is heated slowly to 90°C, at which point the evolution of nitrogen gas will be observed.
- Heating is continued until the gas evolution ceases, indicating the completion of the reaction.
- The solution is then cooled to room temperature.
- The product is extracted from the aqueous solution using ethyl acetate.
- The organic layers are combined, dried, and the solvent is evaporated to yield **3-Hydroxy-2-methylbenzoic acid**.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Hydroxy-2-methylbenzoic acid** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **3-Hydroxy-2-methylbenzoic acid**.

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References

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- To cite this document: BenchChem. [3-Hydroxy-2-methylbenzoic Acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b019049#3-hydroxy-2-methylbenzoic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b019049#3-hydroxy-2-methylbenzoic-acid-molecular-weight-and-formula)

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